

# 1-Bromobutane-D9: A Comprehensive Technical Guide to Material Safety

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## Compound of Interest

Compound Name: 1-Bromobutane-D9

Cat. No.: B032881

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive material safety data sheet (MSDS) information for **1-Bromobutane-D9**. The following sections detail the chemical and physical properties, toxicological data, safe handling and storage protocols, and emergency procedures. This document is intended to serve as an essential resource for researchers, scientists, and professionals in drug development who handle this compound.

## Section 1: Chemical and Physical Properties

**1-Bromobutane-D9**, the deuterated analogue of 1-bromobutane, is a colorless liquid. While its chemical reactivity is similar to its non-deuterated counterpart, the isotopic labeling makes it a valuable tool in various research applications, particularly in mechanistic studies and as an internal standard.<sup>[1]</sup> The key physical and chemical properties are summarized in the table below.

Property	Value
Chemical Formula	C <sub>4</sub> D <sub>9</sub> Br
Molecular Weight	146.07 g/mol [2]
CAS Number	98195-36-9[2]
Appearance	Colorless liquid[3]
Boiling Point	100-104 °C[4]
Melting Point	-112 °C[5]
Density	1.27 g/cm <sup>3</sup> at 20°C[4]
Flash Point	10 °C (50 °F)[4]
Solubility	Insoluble in water; Soluble in organic solvents like ethanol and ether.[3]
Vapor Pressure	40.3 mmHg at 25°C

## Section 2: Toxicological Information

The toxicological profile of **1-Bromobutane-D9** is considered analogous to that of 1-bromobutane. It is a hazardous substance that can cause significant health effects through various routes of exposure. It is irritating to the skin, eyes, and respiratory system.[4] Prolonged or repeated exposure may cause damage to organs, particularly the liver.[6]

Toxicity Data	Value	Species
LD50 (Oral)	2761 mg/kg[7]	Rat[7]
Carcinogenicity	Suspected of causing cancer. [2]	Not specified
Reproductive Toxicity	May damage fertility or the unborn child.[2]	Not specified

## Section 3: Hazard Identification and Classification

**1-Bromobutane-D9** is classified as a highly flammable liquid and vapor. It is harmful if swallowed, causes skin and eye irritation, and may cause respiratory irritation. It is also suspected of causing cancer and may damage fertility or the unborn child.[2]

GHS Hazard Pictograms:

- Flame: Flammable
- Exclamation Mark: Irritant, Skin Sensitizer, Acute Toxicity (harmful), Narcotic Effects, Respiratory Tract Irritant
- Health Hazard: Carcinogen, Mutagen, Reproductive Toxicity, Respiratory Sensitizer, Target Organ Toxicity, Aspiration Toxicity
- Environment: Hazardous to the Aquatic Environment

Hazard Statements (H-Statements):

- H225: Highly flammable liquid and vapor.[2]
- H315: Causes skin irritation.[2]
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.[2]
- H351: Suspected of causing cancer.[2]
- H360FD: May damage fertility. May damage the unborn child.[2]
- H373: May cause damage to organs through prolonged or repeated exposure.[2]
- H411: Toxic to aquatic life with long lasting effects.[7]

Precautionary Statements (P-Statements):

- P210: Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.[7]

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[7]
- P273: Avoid release to the environment.[7]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[7]

## Section 4: Experimental Protocols

### Safe Handling and Personal Protective Equipment (PPE)

Due to the hazardous nature of **1-Bromobutane-D9**, strict adherence to safety protocols is mandatory.

Engineering Controls:

- All work with **1-Bromobutane-D9** must be conducted in a well-ventilated chemical fume hood.

Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles or a face shield are required.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile) are mandatory. Inspect gloves for any signs of degradation before use.
- Skin and Body Protection: A flame-retardant lab coat and closed-toe shoes are required.

### Weighing and Preparing a Solution of a Volatile Liquid

This protocol outlines the steps for safely weighing and preparing a solution of a volatile and hazardous liquid like **1-Bromobutane-D9**.

Materials:

- **1-Bromobutane-D9**

- Appropriate solvent
- Enclosed analytical balance or a balance in a chemical fume hood
- Gastight syringe or calibrated micropipette with appropriate tips
- Volumetric flask with a stopper
- Secondary container

Procedure:

- Ensure the chemical fume hood is functioning correctly.
- Don the appropriate PPE as described in section 4.1.
- Tare a sealed vial or container on the analytical balance.
- Inside the fume hood, use a gastight syringe or a calibrated micropipette to transfer the desired volume of **1-Bromobutane-D9** into the tared container.
- Seal the container immediately to minimize the release of vapors.
- Re-weigh the sealed container to determine the exact mass of the transferred liquid.
- In the fume hood, carefully unseal the container and add the appropriate solvent to dissolve the **1-Bromobutane-D9**.
- If preparing a solution of a specific concentration, transfer the dissolved compound to a volumetric flask and dilute to the mark with the solvent.
- Stopper the flask and invert several times to ensure homogeneity.
- Label the prepared solution clearly with the compound name, concentration, solvent, date, and your initials.

## Section 5: Chemical Incompatibility and Storage

Proper storage and an understanding of chemical incompatibilities are crucial to prevent hazardous reactions.

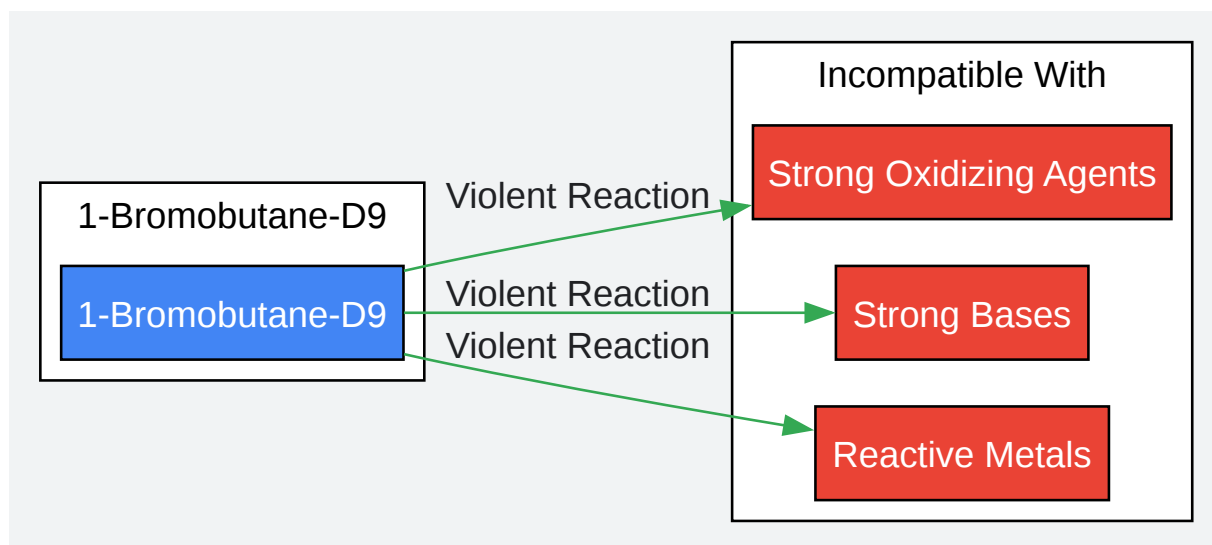
Storage:

- Store **1-Bromobutane-D9** in a tightly closed container in a cool, dry, and well-ventilated area.[8]
- Keep away from heat, sparks, open flames, and other ignition sources.[8]
- Store in a designated flammables cabinet.[8]

Chemical Incompatibility:

**1-Bromobutane-D9** is incompatible with the following substances and may react violently:

- Strong Oxidizing Agents: (e.g., perchlorates, nitrates, peroxides)[9]
- Strong Bases: (e.g., sodium hydroxide, potassium hydroxide)[10]
- Reactive Metals: (e.g., potassium, sodium, magnesium)[9]



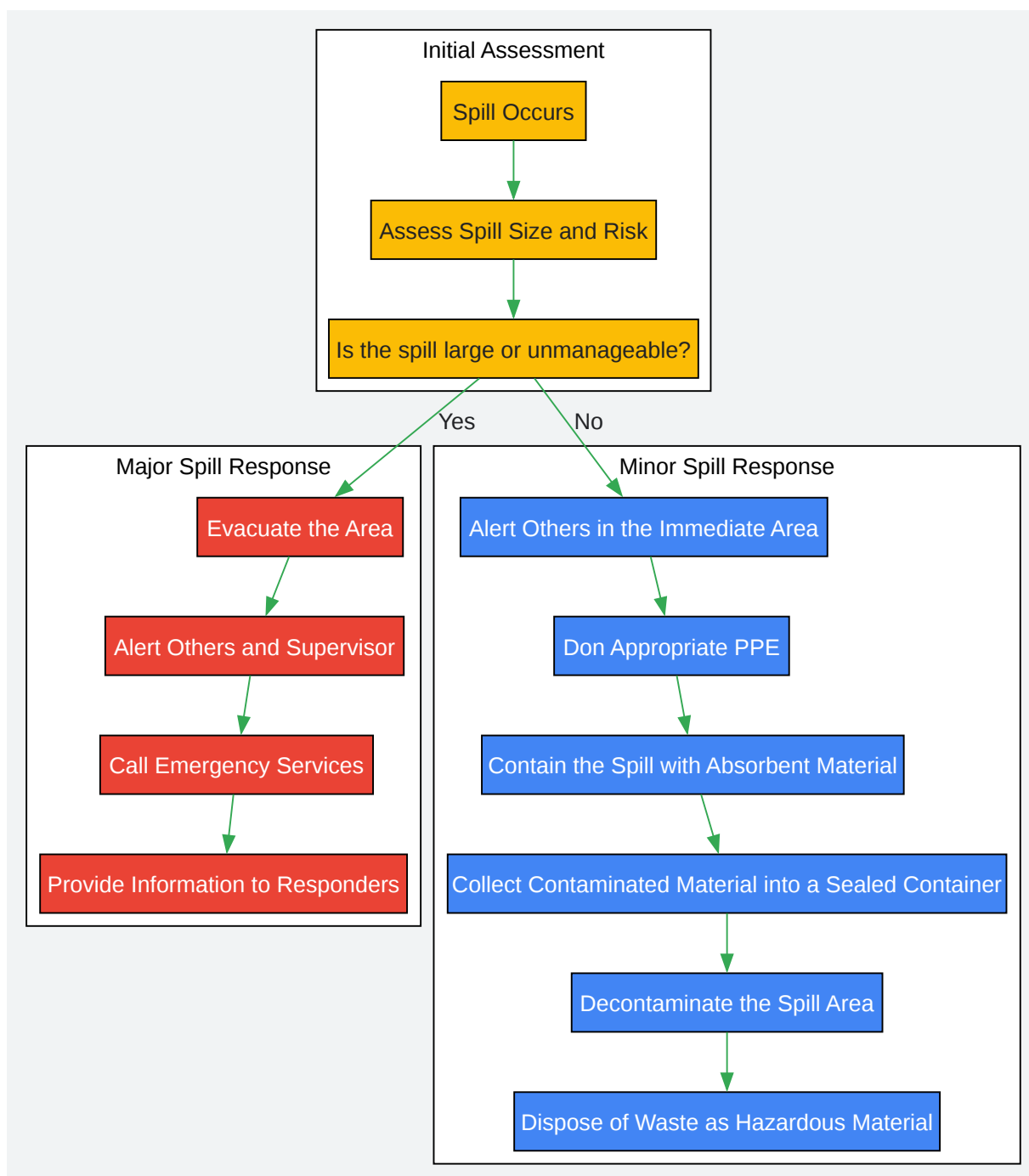
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Caption: Chemical incompatibility diagram for **1-Bromobutane-D9**.

## Section 6: Emergency Procedures

### Spill Response

In the event of a spill, immediate and appropriate action is necessary to mitigate the hazards.



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Caption: Workflow for responding to a **1-Bromobutane-D9** spill.



### Detailed Spill Cleanup Procedure for Flammable Liquids:

- **Alert Personnel:** Immediately alert everyone in the vicinity of the spill.
- **Evacuate if Necessary:** For large spills or if you are unsure of the hazard, evacuate the area and call for emergency assistance.
- **Eliminate Ignition Sources:** Turn off all nearby ignition sources, such as hot plates, open flames, and electrical equipment.
- **Ventilate the Area:** Ensure the area is well-ventilated, preferably within a chemical fume hood.
- **Don PPE:** Wear the appropriate personal protective equipment as outlined in section 4.1.
- **Contain the Spill:** Use a spill kit with absorbent materials (such as vermiculite or commercial sorbents) to dike the spill and prevent it from spreading.[\[11\]](#)
- **Absorb the Liquid:** Apply absorbent material over the spill, working from the outside in.
- **Collect Waste:** Carefully collect the saturated absorbent material using non-sparking tools and place it into a labeled, sealable container for hazardous waste.
- **Decontaminate:** Clean the spill area with soap and water.
- **Dispose of Waste:** Dispose of all contaminated materials, including gloves and absorbent pads, as hazardous waste according to your institution's guidelines.

## First Aid Measures

- **Inhalation:** Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.
- **Skin Contact:** Immediately flush the skin with plenty of water for at least 15 minutes while removing contaminated clothing. Seek medical attention if irritation persists.
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.

- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

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